

Application Note: A Comprehensive Guide to the Analytical Characterization of Pigment Yellow 155

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Compound of Interest

Compound Name: Pigment Yellow 155

Cat. No.: B1583708

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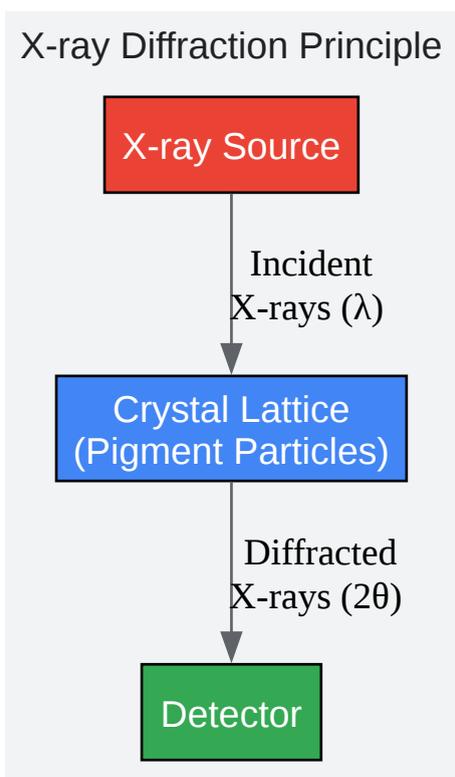
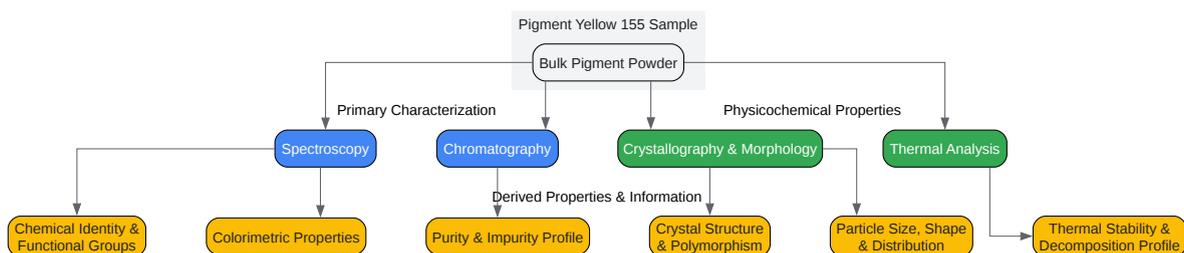
Introduction: The Profile of a High-Performance Pigment

Pigment Yellow 155 (C.I. 200310) is a high-performance disazo pigment prized for its brilliant greenish-yellow shade, high tinting strength, and excellent fastness properties. Its molecular formula is $C_{34}H_{32}N_6O_{12}$, with a molecular weight of 716.65 g/mol. [1] Structurally, it is a bisacetoacetarylide, which contributes to its notable stability. [2][3] This robustness makes it a preferred choice in demanding applications, including industrial coatings, automotive paints, various plastics (polyolefins, PVC), and printing inks where resistance to heat, light, and migration is paramount. [2][4][5]

The performance of **Pigment Yellow 155** in its final application is not solely dependent on its chemical identity. It is critically influenced by a range of physical and chemical properties, including crystal structure (polymorphism), particle size and distribution, thermal stability, and the presence of impurities. Therefore, a multi-faceted analytical approach is essential for comprehensive characterization. This guide provides an in-depth overview of the core analytical techniques and detailed protocols for the rigorous evaluation of **Pigment Yellow 155**, ensuring quality control, performance optimization, and regulatory compliance for researchers and developers.

The Analytical Workflow: A Multi-Technique Approach

A thorough characterization of **Pigment Yellow 155** requires integrating data from several analytical techniques. No single method can provide a complete picture. The following workflow illustrates how different techniques are employed to elucidate specific properties of the pigment, from its fundamental chemical structure to its bulk physical properties.



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Sources

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